

Technical Guide: Boc-Cys(MBzl)-OSu in Solid-Phase Peptide Synthesis

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Compound of Interest

Compound Name: *Boc-cys(mbzl)-osu*

CAS No.: *140842-91-7*

Cat. No.: *B613723*

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Executive Summary

Boc-Cys(MBzl)-OSu (N- α -t-Butyloxycarbonyl-S-(4-methylbenzyl)-L-cysteine N-hydroxysuccinimide ester) is a pre-activated amino acid derivative designed for Boc-chemistry Solid-Phase Peptide Synthesis (SPPS). Unlike free acids that require in situ activation (e.g., via DCC or DIC), this compound contains an N-hydroxysuccinimide (OSu) ester, facilitating direct aminolysis by the growing peptide chain.

Its critical feature is the S-(4-methylbenzyl) (MBzl) protecting group on the cysteine thiol.^[1] The MBzl group is exceptionally stable to the trifluoroacetic acid (TFA) conditions used to remove N-terminal Boc groups during synthesis cycles. It requires strong acidolysis (anhydrous Hydrogen Fluoride or TFMSA) for final removal, making it the standard for synthesizing peptides where premature cysteine deprotection or disulfide scrambling must be rigorously prevented.

Physicochemical Profile

Property	Specification
Chemical Name	N- α -t-Boc-S-(4-methylbenzyl)-L-cysteine N-hydroxysuccinimide ester
CAS Number	140842-91-7
Molecular Formula	
Molecular Weight	422.50 g/mol
Appearance	White to off-white crystalline powder
Melting Point	90 – 97 °C
Solubility	Soluble in DMF, DCM, DMSO
Purity (HPLC)	98.0%
Storage	+2°C to +8°C (Desiccated); Stable for >2 years

Structural Note: The "MBzl" abbreviation in this context specifically denotes 4-methylbenzyl. Researchers must not confuse this with "Mob" (4-methoxybenzyl), which is more acid-labile. The MBzl group provides the high stability required for the repetitive TFA treatments in Boc SPPS.

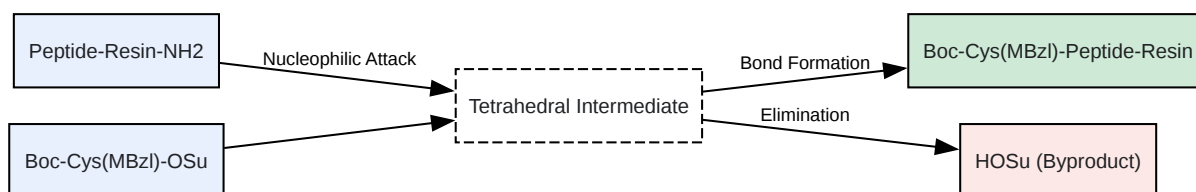
Mechanistic Insight: The Pre-Activated Ester Strategy

The utility of **Boc-Cys(MBzl)-OSu** lies in its aminolysis efficiency. In standard SPPS, carbodiimide activation can lead to side reactions, particularly for cysteine, which is prone to racemization (conversion of L-Cys to D-Cys). The OSu ester is a "leaving group" that activates the carbonyl carbon for nucleophilic attack by the N-terminal amine of the peptide resin.

Mechanism of Action[6][7]

- **Nucleophilic Attack:** The free amine on the resin attacks the carbonyl carbon of the **Boc-Cys(MBzl)-OSu**.
- **Tetrahedral Intermediate:** A transient intermediate forms.

- Elimination: N-hydroxysuccinimide (HOSu) is expelled as a leaving group.
- Amide Bond Formation: The stable peptide bond is formed with retention of chiral integrity.



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Figure 1: Mechanism of amide bond formation via aminolysis of the OSu active ester.

Experimental Protocol: Boc-SPPS Coupling Cycle

This protocol assumes the use of a standard Boc-compatible resin (e.g., MBHA or PAM resin) and manual or semi-automated synthesis.

Reagents Preparation[7][8][9][10]

- Coupling Solution: Dissolve **Boc-Cys(MBzl)-OSu** (3.0 equivalents relative to resin loading) in minimum DMF.
- Base (Catalyst): Diisopropylethylamine (DIEA), 1.0 equivalent relative to the amino acid.
Note: Excess base can promote racemization; strictly control stoichiometry.
- Deprotection Solution: 50% TFA in DCM.
- Neutralization Solution: 10% DIEA in DCM.

Step-by-Step Workflow

Step	Operation	Reagent/Solvent	Time	Notes
1	Deprotection	50% TFA / DCM	1 min + 20 min	Remove N-terminal Boc from previous residue.
2	Wash	DCM	3 x 1 min	Remove excess TFA.
3	Neutralization	10% DIEA / DCM	2 x 2 min	Convert amine salt to free amine.
4	Wash	DMF	3 x 1 min	Prepare resin for coupling.
5	Coupling	Boc-Cys(MBzl)-OSu + DIEA	30 - 60 min	Add pre-dissolved OSu ester. Monitor via Kaiser Test.
6	Wash	DMF then DCM	3 x 1 min each	Remove HOSu byproduct.
7	Monitoring	Kaiser / Ninhydrin Test	~5 min	If blue (positive), repeat coupling. If colorless, proceed.

Critical Optimization: Racemization Control

Cysteine derivatives are uniquely susceptible to racemization during activation due to the high acidity of the

-proton.

- Why OSu? The OSu ester is isolated and purified, meaning no "over-activation" occurs in the vessel.

- **Solvent Choice:** Use DMF for the coupling reaction. DCM is less polar and may slow down the aminolysis of the active ester.
- **Additives:** Although OSu esters react without additives, adding HOBt (1 eq) can further suppress racemization by maintaining a slightly acidic microenvironment.

Final Cleavage and Deprotection (The HF Step)

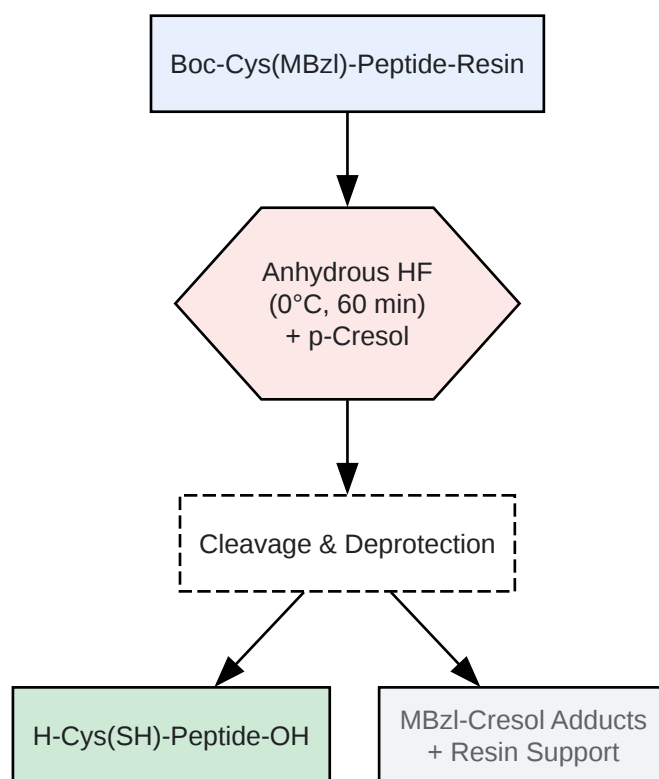
The defining characteristic of the MBzl group is its stability. It will NOT be removed by TFA. You must use anhydrous Hydrogen Fluoride (HF) or Trifluoromethanesulfonic acid (TFMSA).

Standard "High HF" Procedure

This procedure cleaves the peptide from the resin and removes the MBzl group simultaneously.

Safety Warning: HF is extremely toxic and corrosive. Use a specialized Teflon vacuum line apparatus.

- **Scavengers:** Mix the dried peptide-resin with p-cresol (and p-thiocresol if Met is present) to scavenge benzyl cations.
 - Ratio: 90:10 HF:Scavenger (v/v).
- **Reaction:** Treat with anhydrous HF at -5°C to 0°C for 60 minutes.
- **Work-up:** Evaporate HF under vacuum. Precipitate the peptide in cold diethyl ether.
- **Result:** The MBzl group is cleaved as a benzyl cation (scavenged by cresol), yielding the free thiol (SH).



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Figure 2: The HF cleavage pathway required to remove the MBzl group.

Troubleshooting & Stability

Shelf-Life and Storage[3]

- Hydrolysis: OSu esters are sensitive to moisture. If the bottle is left open, atmospheric moisture will hydrolyze the ester back to the carboxylic acid (Boc-Cys(MBzl)-OH) and N-hydroxysuccinimide.
- Verification: Check purity via HPLC before use if the bottle is old. A significant peak shift will occur if hydrolyzed.
- Protocol: Allow the bottle to warm to room temperature before opening to prevent condensation.

Common Synthesis Issues

Issue	Cause	Solution
Incomplete Coupling	Steric hindrance or aggregated peptide.	Re-couple using 1 eq HOBt. Switch solvent to NMP.
Racemization	Excess base (DIEA) during coupling.	Reduce DIEA to 0.5 eq or omit if the resin was thoroughly neutralized.
Beta-Elimination	Formation of dehydroalanine.	Avoid strong bases for prolonged periods. Keep coupling times under 2 hours.

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Sources

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